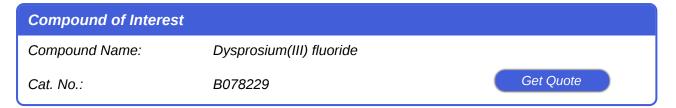


A comparative study of the thermal stability of rare-earth fluorides

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A Comparative Guide to the Thermal Stability of Rare-Earth Fluorides

This guide provides a comparative analysis of the thermal stability of rare-earth fluorides, intended for researchers, scientists, and professionals in drug development. The information is compiled from various scientific sources and presented to facilitate an objective comparison of these compounds' performance under thermal stress, supported by experimental data and methodologies.

Data Presentation: Thermal Properties of Rare-Earth Trifluorides

The thermal stability of rare-earth fluorides is a critical property for their application in various high-temperature environments. Generally, these compounds exhibit high melting and boiling points, indicating strong ionic bonding and significant thermal resilience. The following table summarizes the key thermal properties of rare-earth trifluorides (REF₃). It is important to note that reported values can vary slightly between different studies due to experimental conditions such as sample purity and analytical techniques.



Rare- Earth Fluoride	Chemical Formula	Melting Point (°C)	Boiling Point (°C)	Phase Transitio n Temperat ure (°C)	Low- Temperat ure Crystal Structure (up to transition temp.)	High- Temperat ure Crystal Structure (above transition temp.)
Lanthanum Fluoride	LaF₃	1493[1][2]	2327	-	Trigonal (LaF₃ type)	-
Cerium Fluoride	CeF₃	1430	2300	-	Trigonal (LaF₃ type)	-
Praseodym ium Fluoride	PrF₃	1395	2300	-	Trigonal (LaF₃ type)	-
Neodymiu m Fluoride	NdF₃	1374	2300	-	Trigonal (LaF₃ type)	-
Promethiu m Fluoride	PmF₃	1338	2147 (est.)	~640	Orthorhom bic (β-YF ₃ type)	Trigonal (LaF₃ type)
Samarium Fluoride	SmF₃	1306	2167 (est.)	~495	Orthorhom bic (β-YF ₃ type)	Trigonal (LaF₃ type)
Europium Fluoride	EuF₃	1276	2247 (est.)	~645	Orthorhom bic (β-YF ₃ type)	Trigonal (LaF₃ type)
Gadolinium Fluoride	GdF₃	1231	2257 (est.)	899	Orthorhom bic (β-YF ₃ type)	Trigonal (LaF₃ type)
Terbium Fluoride	TbF₃	1172	2277 (est.)	1022	Orthorhom bic (β-YF₃ type)	Trigonal (α- YF₃ type)



Dysprosiu m Fluoride	DyF₃	1154	2227 (est.)	1077	Orthorhom bic (β-YF ₃ type)	Trigonal (α- YF₃ type)
Holmium Fluoride	НоҒ₃	1143	2227 (est.)	1102	Orthorhom bic (β-YF ₃ type)	Trigonal (α- YF₃ type)
Erbium Fluoride	ErF₃	1141	2217 (est.)	1147	Orthorhom bic (β-YF₃ type)	Trigonal (α- YF₃ type)
Thulium Fluoride	TmF₃	1148	2207 (est.)	1122	Orthorhom bic (β-YF₃ type)	Trigonal (α- YF₃ type)
Ytterbium Fluoride	YbF₃	1157	2202 (est.)	967	Orthorhom bic (β-YF₃ type)	Trigonal (α- YF₃ type)
Lutetium Fluoride	LuF₃	1182	2202 (est.)	952	Orthorhom bic (β-YF₃ type)	Trigonal (α- YF₃ type)
Yttrium Fluoride	ΥF₃	1152	2227 (est.)	1077	Orthorhom bic (β-YF ₃ type)	Trigonal (α- YF₃ type)

Note: Boiling points are largely estimated based on available data and trends. Phase transition temperatures can also vary with experimental conditions.

Experimental Protocols

The thermal stability of rare-earth fluorides is primarily investigated using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). These techniques provide quantitative data on mass changes and heat flow associated with thermal events such as melting, boiling, decomposition, and phase transitions.



Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To determine the temperatures of melting, boiling, decomposition, and phase transitions, as well as to quantify any mass loss associated with decomposition.

Instrumentation: A simultaneous TGA/DSC instrument is ideal for these measurements.

Experimental Parameters:

- Sample Preparation: A small amount of the rare-earth fluoride powder (typically 5-15 mg) is accurately weighed and placed in an inert crucible (e.g., platinum, alumina, or graphite).
- Atmosphere: To study the intrinsic thermal stability and avoid oxidation, the experiment is conducted under a high-purity inert atmosphere, such as nitrogen or argon, with a constant flow rate (e.g., 20-100 mL/min).
- Heating Rate: A controlled, linear heating rate is applied. A common rate is 10 °C/min, although slower or faster rates can be used to study kinetic effects.
- Temperature Program: The sample is heated from ambient temperature to a temperature above the expected final decomposition or boiling point (e.g., up to 1500 °C or higher, depending on the instrument's capabilities).
- Data Analysis: The TGA curve plots mass as a function of temperature, revealing mass loss
 events corresponding to decomposition or boiling. The DSC curve plots the differential heat
 flow, showing endothermic peaks for melting and boiling and potentially for phase transitions
 and decomposition, or exothermic peaks for crystallization and some decomposition
 processes. The onset temperature of the DSC peak is typically taken as the transition
 temperature.

When heated in an atmosphere containing oxygen (e.g., air), rare-earth fluorides can decompose to form oxyfluorides (REOF) and subsequently rare-earth oxides (RE₂O₃). TGA can be used to study the kinetics of these reactions by monitoring the mass changes associated with the substitution of fluorine with oxygen.



Visualization of Structure-Stability Relationship

The thermal stability of rare-earth fluorides is intrinsically linked to their crystal structure. The lighter rare-earth fluorides (La-Nd) typically adopt the trigonal LaF $_3$ -type structure, which is stable up to their melting points. The heavier rare-earth fluorides (Pm-Lu, and Y) crystallize in the orthorhombic β -YF $_3$ -type structure at lower temperatures. Upon heating, these compounds undergo a phase transition to a higher symmetry trigonal structure, often referred to as the α -YF $_3$ type, before melting. This phase transition is a key factor in their high-temperature behavior.

Caption: Relationship between crystal structure and thermal stability in rare-earth fluorides.

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